

Preparing RMC-4627 Stock Solution in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RMC-4627

Cat. No.: B15620622

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

RMC-4627 is a potent and selective inhibitor of the mechanistic target of rapamycin complex 1 (mTORC1).^{[1][2][3][4]} As a bi-steric inhibitor, it represents a novel class of compounds with significant potential in cancer research and drug development.^{[4][5][6]} Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed application notes and a standardized protocol for the preparation of **RMC-4627** stock solutions in dimethyl sulfoxide (DMSO).

Data Summary

Quantitative data for **RMC-4627** is summarized in the table below for quick reference.

Property	Value
Molecular Weight	1781.17 g/mol [1] [7] [8]
Appearance	White to light yellow solid [1] [7] [8]
Solubility in DMSO	100 mg/mL (56.14 mM) [1] [7] [8]
Recommended Solvent	Anhydrous/Low-moisture DMSO
Storage (Powder)	-20°C, sealed from light and moisture [1] [7] [8]
Storage (DMSO Stock)	-80°C for up to 6 months; -20°C for up to 1 month [1] [3] [7] [8]

Experimental Protocols

Materials and Equipment

- **RMC-4627** powder
- Anhydrous or low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath/sonicator
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM RMC-4627 Stock Solution

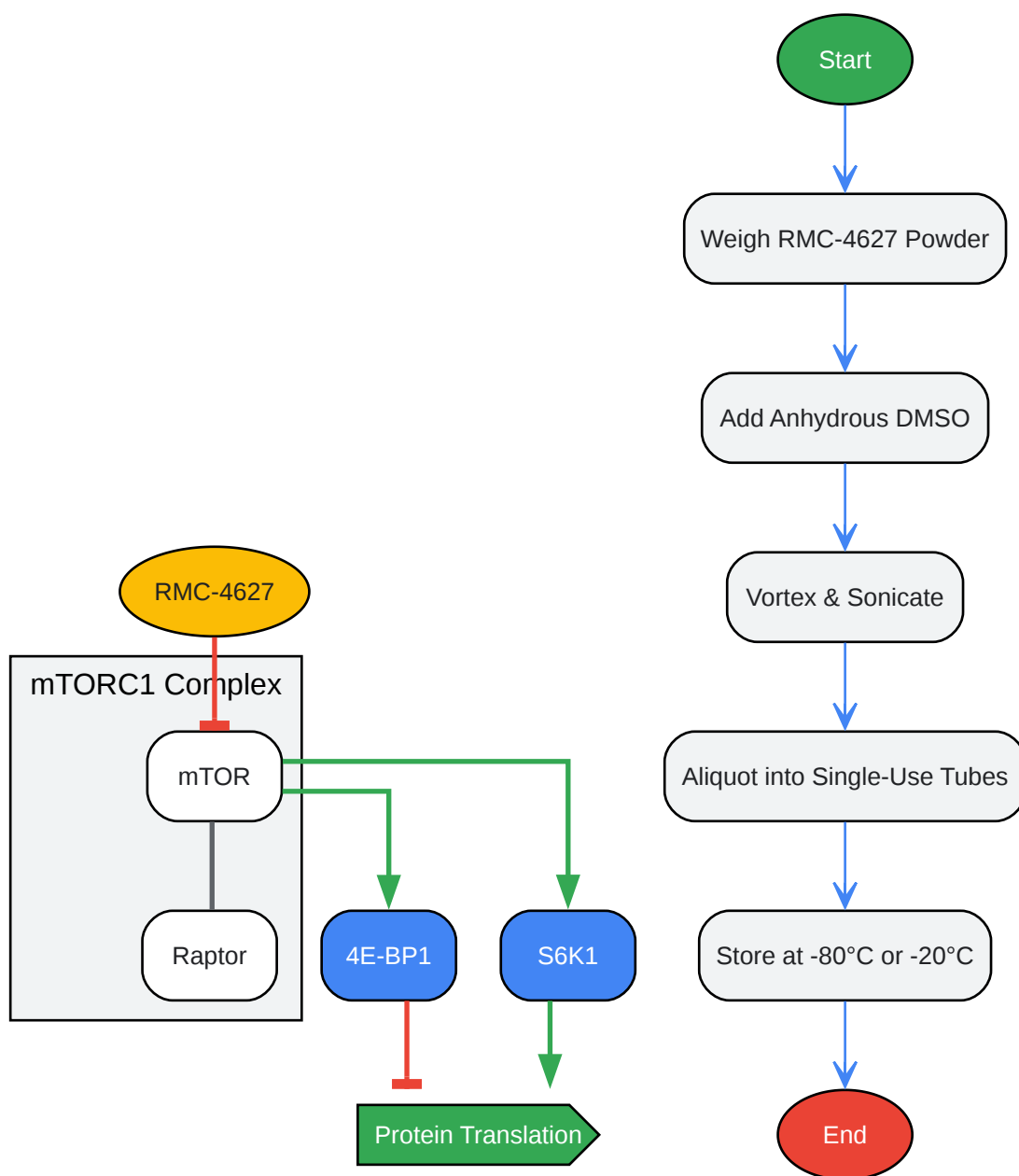
This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration in cellular assays.[\[9\]](#)[\[10\]](#) Adjustments can be made for different desired

concentrations using the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$.

- Preparation: Don appropriate PPE. Ensure the work area is clean and sterile, especially if the stock solution will be used for cell culture.
- Weighing **RMC-4627**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **RMC-4627** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.78 mg of **RMC-4627**.
- Adding DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the **RMC-4627** powder. For a 10 mM stock from 1.78 mg, add 1 mL of DMSO. It is crucial to use newly opened or anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - For complete dissolution, sonicate the solution in an ultrasonic bath for 10-15 minutes.[\[1\]](#)[\[7\]](#)[\[8\]](#) Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - For long-term storage, store the aliquots at -80°C for up to 6 months.[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - For short-term storage, aliquots can be stored at -20°C for up to 1 month.[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - Before use, thaw the aliquot at room temperature and vortex briefly.

Visualizations

RMC-4627 Signaling Pathway Inhibition



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. Discovery of RMC-5552, a Selective Bi-Steric Inhibitor of mTORC1, for the Treatment of mTORC1-Activated Tumors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. RMC-4627|CAS 2250059-52-8|DC Chemicals \[dcchemicals.com\]](#)
- [4. Bi-steric mTORC1 inhibitors induce apoptotic cell death in tumor models with hyperactivated mTORC1 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. biorxiv.org \[biorxiv.org\]](#)
- [6. Selective Inhibitors of mTORC1 Activate 4EBP1 and Suppress Tumor Growth - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- [9. Efficacy of a Novel Bi-Steric mTORC1 Inhibitor in Models of B-Cell Acute Lymphoblastic Leukemia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Frontiers | Efficacy of a Novel Bi-Steric mTORC1 Inhibitor in Models of B-Cell Acute Lymphoblastic Leukemia \[frontiersin.org\]](#)
- [To cite this document: BenchChem. \[Preparing RMC-4627 Stock Solution in DMSO: Application Notes and Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15620622/docs#preparing-rmc-4627-stock-solution-in-dmso-application-notes-and-protocols\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)